

4-Chloromandelic acid safety and handling precautions

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Compound of Interest

Compound Name: 4-Chloromandelic acid

CAS No.: 7138-34-3

Cat. No.: B3429013

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An In-Depth Technical Guide to the Safe Handling of **4-Chloromandelic Acid**

Introduction: Contextualizing 4-Chloromandelic Acid

4-Chloromandelic acid (CAS No: 492-86-4; Molecular Formula: $C_8H_7ClO_3$) is an aromatic alpha-hydroxy acid that serves as a critical structural motif and synthetic intermediate.[1] For researchers and professionals in drug development and organic synthesis, it is a valuable building block, utilized in the creation of complex chiral compounds, agrochemicals, and other bioactive molecules.[2] Its utility stems from the reactive hydroxyl and carboxylic acid groups, paired with the chlorinated phenyl ring, which allows for diverse chemical transformations.

However, its reactivity and structural features also necessitate a robust understanding of its potential hazards and the implementation of rigorous safety protocols. This guide provides an in-depth, field-proven framework for the safe handling, storage, and emergency management of **4-Chloromandelic acid**, designed to empower laboratory personnel to mitigate risks effectively. The causality behind each recommendation is explained to foster a culture of safety built on scientific understanding rather than mere compliance.

Section 1: Hazard Identification and GHS Classification

A critical first step in safe handling is a thorough understanding of the material's intrinsic hazards. According to the Globally Harmonized System of Classification and Labelling of Chemicals (GHS), **4-Chloromandelic acid** is classified as a hazardous substance.[3] It is crucial to note that classifications can occasionally vary between suppliers; for instance, some safety data sheets (SDS) may list it as non-hazardous. In such cases, the scientifically prudent approach is to adopt the more conservative classification and handle the substance with the assumption that the documented hazards are present. Aggregated data from the European Chemicals Agency (ECHA) supports the classification of this compound as an irritant to the skin, eyes, and respiratory system.[1]

The authoritative classification identifies several key hazards that dictate all subsequent handling protocols.[3]

Hazard Class	Category	GHS Hazard Statement	Signal Word
Acute Toxicity, Oral	Category 4	H302: Harmful if swallowed	Warning
Skin Corrosion/Irritation	Category 2	H315: Causes skin irritation	Warning
Serious Eye Damage/Eye Irritation	Category 2A	H319: Causes serious eye irritation	Warning
Specific Target Organ Toxicity (Single Exposure)	Category 3	H335: May cause respiratory irritation	Warning
Data sourced from Fisher Scientific Safety Data Sheet.[3]			

These classifications mandate that **4-Chloromandelic acid** be treated as a substance capable of causing significant local irritation upon direct contact and acute toxic effects if ingested.

Section 2: Physicochemical and Toxicological Profile

Understanding the physical properties and toxicological pathways of **4-Chloromandelic acid** is fundamental to predicting its behavior and mitigating exposure risks.

Key Physicochemical Properties

Property	Value	Source
Appearance	Off-white solid powder	[3]
Molecular Weight	186.59 g/mol	[1]
Melting Point	115 - 120 °C (239 - 248 °F)	[3]
Solubility	Soluble in cold water	[4]
Stability	Stable under normal, recommended storage conditions	[3]
Flash Point	Not determined / Not applicable	[3]

Toxicological Summary

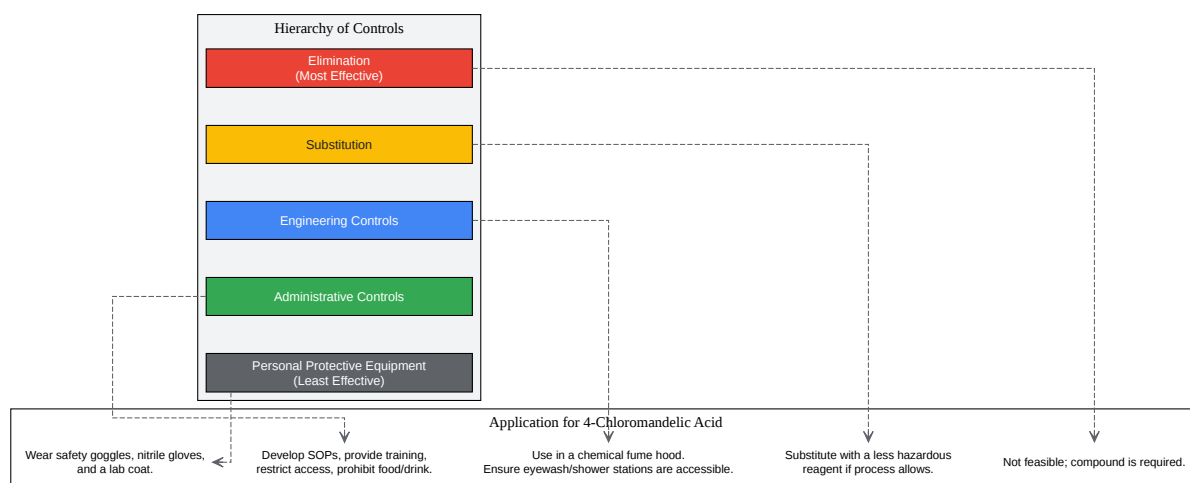
While comprehensive toxicological studies are not extensively published, the primary hazards are well-established through supplier safety data and aggregated reports.[1][3][5] The toxicological impact is primarily driven by its irritant properties.

- Routes of Exposure: The main routes of occupational exposure are inhalation of airborne dust particles, direct skin contact, eye contact, and accidental ingestion.
- Mechanism of Harm: As an acid and irritant, **4-Chloromandelic acid** can cause local tissue irritation upon contact.
 - Skin Irritation: Direct contact can lead to redness, itching, and inflammation.[3]

- Eye Irritation: The solid dust or solutions can cause serious irritation, pain, and redness upon contact with ocular tissues.[3]
- Respiratory Irritation: Inhalation of fine dust particles can irritate the mucous membranes of the respiratory tract, leading to coughing and shortness of breath.[1][3]
- Oral Toxicity: Ingestion is harmful and can cause gastrointestinal distress.[3]

Section 3: The Hierarchy of Controls: A Proactive Safety Framework

Effective risk management follows the "Hierarchy of Controls," a systematic approach that prioritizes the most effective and reliable control measures. This framework is essential for designing safe experimental workflows involving **4-Chloromandelic acid**.



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Caption: Hierarchy of Controls applied to **4-Chloromandelic acid**.

- Engineering Controls (Primary Barrier): These controls physically separate the researcher from the hazard.
 - Ventilation: All handling of solid **4-Chloromandelic acid** that could generate dust must be performed in a certified chemical fume hood or via a local exhaust ventilation system.[6] This is the most critical step to prevent respiratory exposure.

- Safety Equipment: Eyewash stations and safety showers must be located in immediate proximity to the workstation where the chemical is handled.[3][5]
- Administrative Controls (Procedural Safeguards): These are the work practices and procedures that reduce exposure risk.
 - Standard Operating Procedures (SOPs): Develop and strictly follow detailed SOPs for all experiments involving this compound.
 - Hygiene Practices: Prohibit eating, drinking, or smoking in the laboratory.[3] Hands must be washed thoroughly with soap and water after handling the chemical, even if gloves were worn.[3][7]
 - Training: Ensure all personnel are trained on the specific hazards of **4-Chloromandelic acid** and the emergency procedures outlined in this guide.
- Personal Protective Equipment (PPE) (Final Barrier): PPE is essential but should never be the sole means of protection.
 - Eye and Face Protection: Chemical safety goggles compliant with OSHA 29 CFR 1910.133 or European Standard EN166 are mandatory.[5]
 - Skin Protection: A lab coat and appropriate protective gloves (nitrile gloves are a suitable choice) must be worn to prevent skin contact.[5][8] Gloves should be inspected before use and removed using the proper technique to avoid contaminating the skin.
 - Respiratory Protection: Under conditions of adequate engineering controls (i.e., in a fume hood), respiratory protection is typically not required. If a situation arises where dust may be generated outside of a hood, a NIOSH-approved N95 dust mask or equivalent respirator must be used.[4]

Section 4: Standard Operating Protocol for Handling and Storage

Adherence to a validated SOP is crucial for minimizing exposure during routine laboratory work.

Protocol for Weighing and Handling Solid 4-Chloromandelic Acid

- Preparation: Cordon off the work area. Confirm the chemical fume hood is functioning correctly. Assemble all necessary equipment (spatulas, weigh paper, secondary containers) inside the hood.
- Don PPE: Put on a lab coat, chemical safety goggles, and nitrile gloves.
- Handling: Perform all manipulations, including container opening, weighing, and transfer, deep within the fume hood to contain any airborne dust.
- Dispensing: Use a spatula to carefully transfer the desired amount of solid. Avoid pouring the powder directly, as this can generate significant dust. Tap the spatula gently to dispense the powder; do not shake it.
- Cleanup: Promptly and securely close the primary container. Wipe down the spatula and any contaminated surfaces within the hood with a damp cloth or towel to collect residual dust. Dispose of the cloth as contaminated waste.
- Doffing PPE: Remove gloves and wash hands thoroughly with soap and water.

Storage and Incompatibility

Proper storage is a critical aspect of laboratory safety, preventing degradation and hazardous reactions.

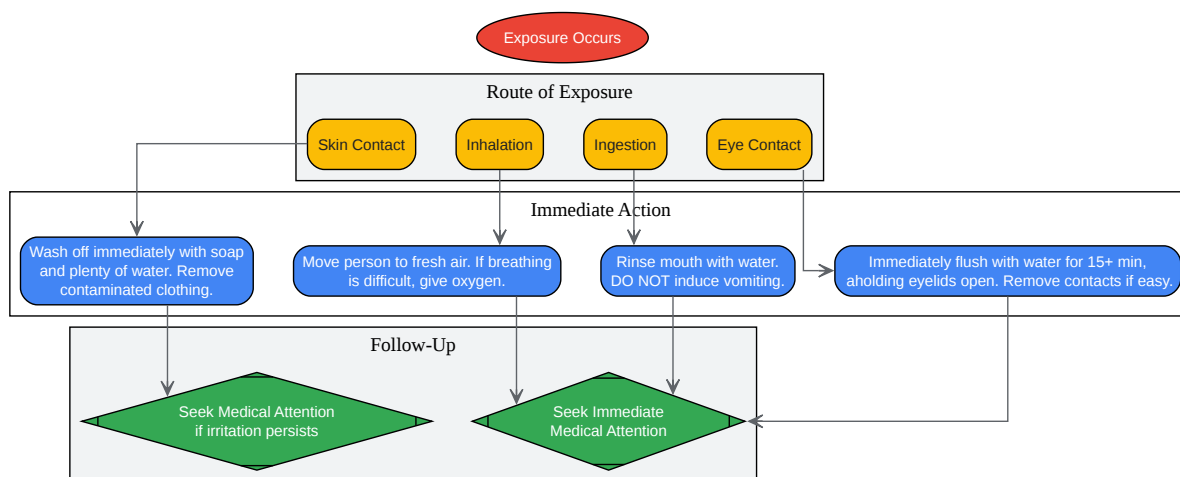
- Conditions: Store **4-Chloromandelic acid** in a tightly closed container in a cool, dry, and well-ventilated area.^{[3][5]} Some sources indicate a sensitivity to light, so storage in a light-resistant container is advisable.^{[6][9]}
- Incompatible Materials: Segregate from strong oxidizing agents, strong bases, strong acids, and reducing agents.^{[3][6][10]} Contact with these substances can lead to vigorous, potentially hazardous reactions. The rationale is to prevent uncontrolled oxidation, acid-base reactions, or other chemical transformations that could generate heat or hazardous byproducts.

Section 5: Emergency Response Protocols

Even with robust controls, accidental exposures and spills can occur. A well-rehearsed emergency plan is a non-negotiable component of laboratory safety.

First Aid for Personnel Exposure

Immediate and correct first aid can significantly reduce the severity of an injury.



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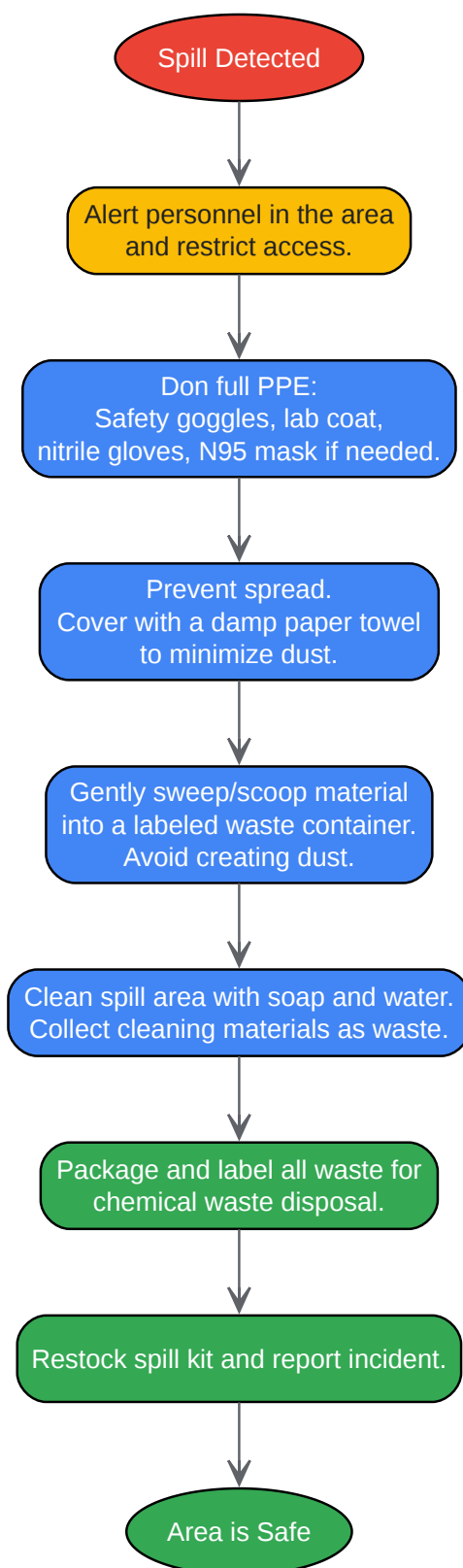
Caption: First aid decision tree for **4-Chloromandelic acid** exposure.

- **Eye Contact**: Immediately flush the eyes with copious amounts of water for at least 15 minutes at an eyewash station, occasionally lifting the upper and lower eyelids. Remove contact lenses if present and easy to do. Seek immediate medical attention.[3][5]

- Skin Contact: Immediately wash the affected area with soap and plenty of water while removing all contaminated clothing and shoes. Get medical attention if skin irritation develops or persists.[3][5]
- Inhalation: Remove the victim from the exposure area to fresh air. If the person is not breathing, perform artificial respiration. If breathing is difficult, administer oxygen. Seek immediate medical attention.[3]
- Ingestion: Do NOT induce vomiting. If the person is conscious, rinse their mouth thoroughly with water. Never give anything by mouth to an unconscious person. Call a poison control center or seek immediate medical attention.[3][8]

Protocol for Accidental Spill Cleanup

This protocol is for small, manageable spills of solid **4-Chloromandelic acid**. For large spills, evacuate the area and contact your institution's emergency response team.[11]



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Caption: Workflow for cleaning a solid **4-Chloromandelic acid** spill.

- **Alert and Isolate:** Immediately alert personnel in the vicinity. Secure the area to prevent unauthorized entry.
- **Assess and Prepare:** Evaluate the spill size. If it is manageable, gather the spill kit. Don full PPE, including safety goggles, a lab coat, and double nitrile gloves.
- **Contain and Control Dust:** If safe to do so, prevent the powder from spreading. You can gently cover the spill with damp paper towels to minimize dust generation during cleanup.
- **Collect Material:** Carefully sweep or scoop the spilled solid into a clearly labeled, sealable container designated for hazardous waste.[3][5] Work from the outside of the spill inward. AVOID dry sweeping, which can aerosolize the powder.
- **Decontaminate:** Once the bulk material is removed, decontaminate the spill surface by washing it with soap and water.[11] All cleaning materials (e.g., paper towels, sponges) must be collected and placed in the hazardous waste container.
- **Final Disposal and Reporting:** Seal the waste container. Dispose of it through your institution's hazardous waste management program. Report the incident according to your laboratory's policy and restock the spill kit.[11]

Section 6: Waste Disposal Considerations

All waste containing **4-Chloromandelic acid**, including the pure chemical, contaminated PPE, and cleanup materials, must be treated as hazardous chemical waste.[3]

- **Containment:** Collect waste in a robust, sealed, and clearly labeled container. The label should identify the contents as "Hazardous Waste: **4-Chloromandelic Acid**."
- **Disposal:** Disposal must be carried out through a licensed waste disposal company in strict accordance with all applicable local, state, and federal environmental regulations.[3][12] Do not dispose of this chemical down the drain or in regular trash.

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